

Bismuth potassium iodide CAS number 41944-01-8 properties

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Compound of Interest

Compound Name: *Bismuth potassium iodide*

CAS No.: 39775-75-2

Cat. No.: B1229002

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An In-Depth Technical Guide to **Bismuth Potassium Iodide** (CAS 41944-01-8): Properties, Synthesis, and Applications in Analytical Chemistry

Introduction

Bismuth Potassium Iodide, registered under CAS number 41944-01-8, is an inorganic complex most widely recognized as the principal active component of Dragendorff's reagent. This reagent has been a cornerstone in the field of natural product chemistry and analytical science for over 150 years. Its enduring utility lies in its ability to selectively form brightly colored precipitates with alkaloids and other nitrogenous organic compounds, making it an invaluable tool for qualitative screening in phytochemical analysis, forensic science, and the preliminary stages of drug discovery.

While the CAS number 41944-01-8 is associated with various stoichiometric formulas in commercial listings, including Potassium heptaiodobismuthate(4-) (K_4BiI_7) and Potassium tetraiodobismuthate(III) ($KBiI_4$), the chemically active species in solution responsible for the detection of alkaloids is the tetraiodobismuthate(III) anion, $[BiI_4]^-$.^[1] This guide will focus on the properties, synthesis, and application of this complex, providing researchers, scientists, and

drug development professionals with a comprehensive understanding of its chemistry and practical utility.

Section 1: Physicochemical Properties and Characterization

The efficacy of **Bismuth Potassium Iodide** as an analytical reagent is directly tied to its distinct chemical and physical properties. Understanding these characteristics is crucial for its proper handling, storage, and application. The compound is typically encountered as a dense, reddish-brown crystalline powder.[2]

A critical aspect of its chemistry is its behavior in aqueous solutions. The tetraiodobismuthate(III) complex is unstable in pure water, where it tends to hydrolyze and decompose.[3] However, it is readily soluble and stabilized in solutions containing an excess of alkali metal iodides (e.g., potassium iodide), which shifts the equilibrium to favor the formation of the soluble complex anion.[3][4] This principle is fundamental to the preparation of a stable and effective Dragendorff's reagent. The compound is also noted to be hygroscopic and sensitive to light, necessitating specific storage conditions to maintain its reactivity.[1][4][5]

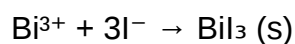
Table 1: Summary of Physicochemical Properties for **Bismuth Potassium Iodide**

Property	Value	Reference(s)
CAS Number	41944-01-8	[3][6][7]
Common Synonyms	Potassium tetraiodobismuthate(III), Dragendorff's reagent, Potassium heptaiodobismuthate(4-)	[3][8][9]
Molecular Formula	K[BiI ₄] (active complex); K ₄ BiI ₇	[1][3]
Molecular Weight	755.7 g/mol (for K[BiI ₄]); 1253.7 g/mol (for K ₄ BiI ₇)	[7][10]
Appearance	Red to red-brown crystals or powder	[2][6]
Solubility	Partially decomposed by water; Soluble in alkali iodide solutions; Slightly soluble in acetonitrile and methanol	[3][4][5]
Stability	Light-sensitive, hygroscopic; Decomposes >72°C	[1][4][6]
Storage	Store in a cool (refrigerator), dry, dark place under an inert atmosphere	[4][5]

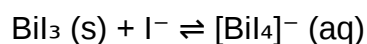
Section 2: The Tetraiodobismuthate(III) Complex: Synthesis and Reaction Mechanism

Synthesis: Preparation of Dragendorff's Reagent

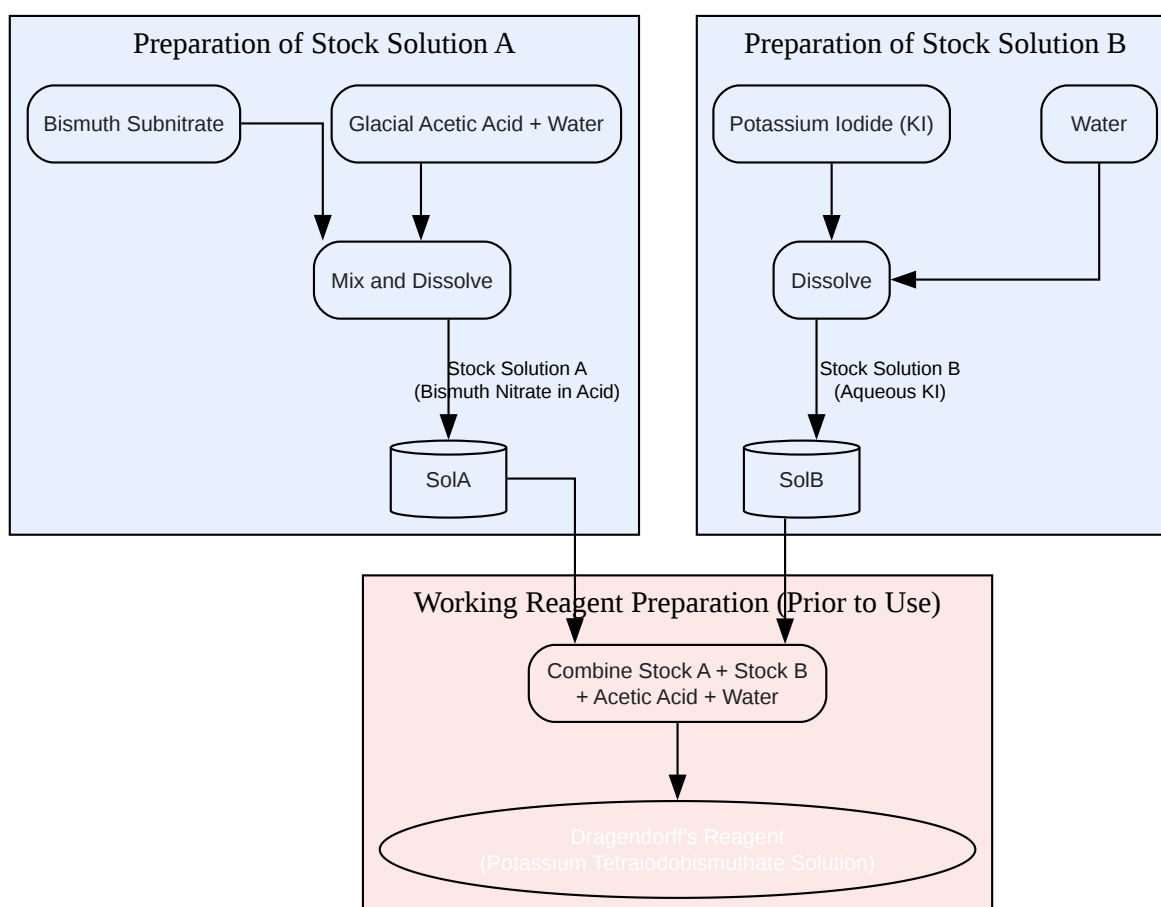
The synthesis of the active tetraiodobismuthate(III) complex is a straightforward acid-base and complexation reaction. The process begins with a bismuth(III) salt, typically bismuth subnitrate or bismuth(III) nitrate, which is dissolved in acid. The addition of potassium iodide initiates a two-step reaction. First, the bismuth ions (Bi³⁺) react with iodide ions (I⁻) to form a black, insoluble precipitate of bismuth(III) iodide (BiI₃).^[1]



In the second crucial step, this precipitate reacts with excess iodide ions present in the solution to form the soluble, orange-colored tetraiodobismuthate(III) complex anion, $[\text{BiI}_4]^{-}$.^[1]



The use of an acid like acetic or tartaric acid is essential to prevent the precipitation of bismuth salts at the low pH required for the reaction.^{[1][11]} For optimal stability and longevity, the reagent is best prepared as two separate stock solutions that are combined and diluted immediately prior to use.^[1]



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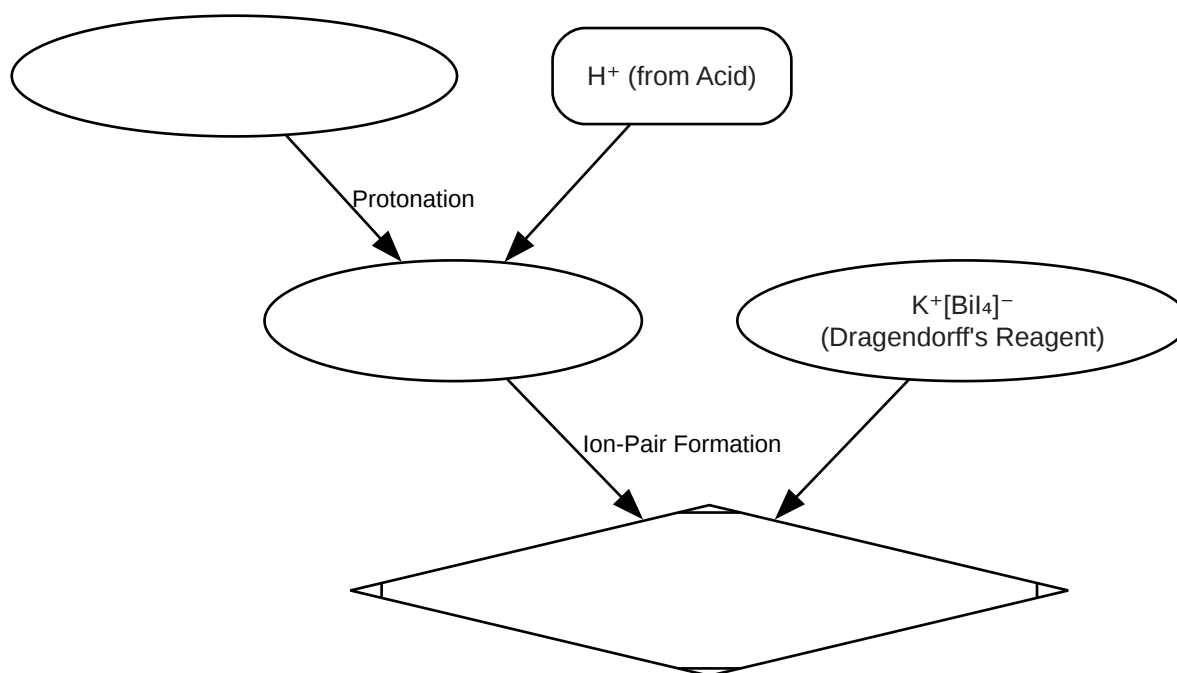
Caption: Workflow for the preparation of Dragendorff's reagent.

Protocol 1: Preparation of Dragendorff's Reagent (Modified Munier and Macheboeuf Method)

- Rationale: This two-solution protocol ensures the long-term stability of the components. The acidic bismuth solution and the iodide solution are stored separately and mixed only before use to prevent slow degradation of the final complex.^[1]
- Prepare Stock Solution A: Dissolve 0.85 g of bismuth subnitrate in a mixture of 10 mL of glacial acetic acid and 40 mL of deionized water. Gentle heating may be required to achieve full dissolution.
- Prepare Stock Solution B: Dissolve 8 g of potassium iodide (KI) in 20 mL of deionized water.
- Storage: Store both stock solutions in amber glass bottles in a refrigerator. They are stable for several months.
- Prepare the Working Spray Reagent (for TLC): Immediately before use, mix 5 mL of Stock Solution A, 5 mL of Stock Solution B, 20 mL of glacial acetic acid, and 70 mL of deionized water.

Mechanism of Action in Alkaloid Detection

The detection mechanism hinges on the principle of ion-pair formation. Most alkaloids possess a tertiary amine functional group, which is protonated under the acidic conditions of the reagent to form a positively charged quaternary ammonium cation (R_3N^+H). This alkaloid cation then forms a tight, insoluble ion pair with the large, charge-diffuse tetraiodobismuthate(III) anion ($[BiI_4]^-$). This newly formed complex precipitates out of the solution as a distinct orange or reddish-brown solid.^{[1][8][12]} This visible color change provides a rapid and sensitive qualitative test for the presence of alkaloids. It is important to note that this reagent does not detect all alkaloids; for instance, purine alkaloids like caffeine often do not yield a precipitate.^[1]



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Caption: Mechanism of alkaloid precipitation by Dragendorff's reagent.

Section 3: Core Applications in Research and Development

Qualitative Screening of Natural Products via Thin-Layer Chromatography (TLC)

The most widespread application of **Bismuth Potassium Iodide** is as a visualization spray reagent in Thin-Layer Chromatography (TLC). In phytochemical and natural product drug discovery, crude plant or microbial extracts are separated on a TLC plate. After development, the plate is sprayed with Dragendorff's reagent. The appearance of orange to brown spots indicates the potential presence of alkaloids, allowing for rapid screening of dozens of samples simultaneously. This method is highly valued for its simplicity, cost-effectiveness, and speed, making it an essential first-pass analytical technique before undertaking more complex and expensive isolation and spectroscopic identification procedures.

Protocol 2: TLC Screening for Alkaloids

- **Rationale:** This protocol provides a self-validating system for the detection of alkaloids in a sample matrix. The use of a positive control (e.g., a known alkaloid standard) confirms the reagent's activity, while the sample lanes reveal the presence or absence of target compounds.
- **Sample Preparation:** Dissolve the crude extract and an alkaloid standard (e.g., quinine, atropine) in a suitable solvent like methanol or ethanol.
- **TLC Plate Spotting:** Apply small spots of the prepared samples and the standard onto a silica gel TLC plate.
- **Chromatogram Development:** Place the TLC plate in a developing chamber containing an appropriate solvent system (e.g., chloroform:methanol, 9:1 v/v) and allow the solvent front to ascend near the top of the plate.
- **Plate Drying:** Remove the plate from the chamber and dry it completely in a fume hood to evaporate all mobile phase solvents.
- **Visualization:** Spray the dried plate evenly with the freshly prepared Dragendorff's working reagent (from Protocol 1). Be careful not to oversaturate the plate.
- **Analysis:** Observe the plate for the appearance of orange, red, or brown spots against a pale yellow background. The retention factor (R_f) of any positive spots in the sample can be compared to the standard. A positive result strongly suggests the presence of alkaloids in the extract.

Other Applications

Historically, **Bismuth Potassium Iodide** has also been used in analytical assays for the precipitation and detection of certain vitamins and antibiotics from aqueous solutions.^{[3][6]} For example, it can be used for the detection of thiamine (Vitamin B1). While these applications have largely been superseded by modern chromatographic and spectroscopic techniques, they underscore the reagent's versatility in precipitating nitrogenous organic bases.

Section 4: Safety, Handling, and Storage

Bismuth Potassium Iodide is a hazardous substance and requires careful handling to minimize risk. It is classified as harmful if swallowed, inhaled, or in contact with skin, and it causes skin and serious eye irritation.[\[13\]](#)[\[14\]](#)

Table 2: GHS Hazard and Precautionary Information

Category	Code	Statement
Hazard Statements	H302	Harmful if swallowed. [13]
H312	Harmful in contact with skin. [13]	
H315	Causes skin irritation. [13]	
H320	Causes eye irritation. [13]	
H332	Harmful if inhaled. [13]	
Precautionary Statements	P261	Avoid breathing dust. [7]
P280	Wear protective gloves/protective clothing/eye protection/face protection. [15]	
P302+P352	IF ON SKIN: Wash with plenty of soap and water. [13]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [13]	

- Personal Protective Equipment (PPE): Always handle the solid compound and its solutions inside a certified chemical fume hood. Wear nitrile gloves, chemical safety goggles, and a lab coat.[\[13\]](#)
- Handling: Avoid generating dust when working with the powder. Use appropriate tools for weighing and transfer. Ensure adequate ventilation.[\[16\]](#)

- Storage: As previously noted, the solid material should be stored in a tightly sealed container in a refrigerator, protected from light and moisture.[5] Stock solutions should be kept in amber bottles under refrigeration. The working reagent should be prepared fresh.
- First-Aid: In case of skin contact, wash immediately with plenty of water. For eye contact, rinse cautiously with water for several minutes. If inhaled, move the person to fresh air. If swallowed, seek immediate medical attention.[13]

Conclusion

Bismuth Potassium Iodide (CAS 41944-01-8), primarily in the form of Dragendorff's reagent, remains a simple, rapid, and indispensable tool in the chemical sciences. Its straightforward synthesis and the clear, visually interpretable results of its reaction with alkaloids have secured its place in natural product screening, qualitative analysis, and educational settings. For researchers and drug development professionals, it serves as a powerful frontline method for identifying promising extracts and fractions that warrant further, more detailed investigation. A thorough understanding of its properties, the chemistry behind its application, and stringent adherence to safety protocols enables its effective and responsible use in the laboratory.

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